

Chemical properties of (1R,2S)-2-fluorocyclohexan-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (1R,2S)-2-fluorocyclohexan-1-amine

Cat. No.: B12281017

[Get Quote](#)

An In-Depth Technical Guide to the Chemical Properties of **(1R,2S)-2-Fluorocyclohexan-1-amine**

Abstract

(1R,2S)-2-fluorocyclohexan-1-amine is a chiral, saturated carbocyclic compound featuring vicinal fluorine and amine substituents. The strategic introduction of fluorine into cyclic scaffolds is a cornerstone of modern medicinal chemistry, offering a powerful tool to modulate physicochemical and pharmacological properties.^{[1][2]} This guide provides a comprehensive technical overview of the stereochemistry, conformational landscape, synthesis, reactivity, and spectroscopic properties of **(1R,2S)-2-fluorocyclohexan-1-amine**. It is intended for researchers, scientists, and drug development professionals seeking to leverage the unique attributes of fluorinated building blocks.

Introduction: The Strategic Role of Fluorinated Cyclohexylamines

The incorporation of fluorine into drug candidates can profoundly influence metabolic stability, binding affinity, and fundamental physicochemical properties such as lipophilicity (LogP) and basicity (pKa).[1][3] The cyclohexane scaffold provides a three-dimensional framework that is prevalent in bioactive molecules. Combining these two features, fluorinated cyclohexanes have emerged as valuable motifs in drug design.[1][4]

(1R,2S)-2-fluorocyclohexan-1-amine, a vicinal fluoroamine, is of particular interest. The fixed cis relationship between the electronegative fluorine and the basic amino group on a conformationally rich cyclohexane ring creates a unique chemical entity. Its properties are governed by a complex interplay of steric and electronic effects, including intramolecular hydrogen bonding and hyperconjugation, which dictate its preferred shape and reactivity. Understanding these core chemical properties is critical for its effective application in the rational design of novel therapeutics.

Stereochemistry and Conformational Analysis

The structure and behavior of **(1R,2S)-2-fluorocyclohexan-1-amine** are fundamentally defined by its three-dimensional arrangement.

Stereochemical Configuration

(1R,2S)-2-fluorocyclohexan-1-amine possesses two chiral centers at the C1 and C2 positions.[5] The Cahn-Ingold-Prelog priority rules dictate the R/S assignments.[6]

- Chiral Center C1 (bearing -NH₂): The priority of substituents is -NH₂ > C2-F > C6 > H.
- Chiral Center C2 (bearing -F): The priority of substituents is -F > C1-NH₂ > C3 > H.

The (1R,2S) designation defines a specific enantiomer where the fluorine and amine groups are on the same face of the cyclohexane ring, corresponding to a cis relationship.[7] Its mirror image is the (1S,2R) enantiomer. Stereoisomers that are not mirror images are diastereomers; in this case, the trans isomers, (1R,2R)- and (1S,2S)-2-fluorocyclohexan-1-amine.[5][8]

Figure 1: Enantiomers of cis-2-fluorocyclohexan-1-amine.

Conformational Equilibria

Like cyclohexane, the molecule exists predominantly in two interconverting chair conformations.^[9] For a cis-1,2-disubstituted cyclohexane, one substituent must be axial (ax) and the other equatorial (eq). The ring-flip interconverts these positions. This leads to an equilibrium between the (ax-F, eq-NH₂) and (eq-F, ax-NH₂) conformers.

The preferred conformation is determined by the relative steric bulk of the substituents (A-values) and non-covalent intramolecular interactions. While the equatorial position is generally favored for substituents to minimize steric strain, the situation is more complex for this molecule.

- **Gauche Effect in Fluoroamines:** In protonated fluoroamines, a gauche relationship between the positively charged ammonium group and the electronegative fluorine is often favored.^[10]^[11] This stabilization arises from a combination of electrostatic attraction and hyperconjugation ($\sigma_{C-H} \rightarrow \sigma_{C-N^+}$ and $\sigma_{C-H} \rightarrow \sigma_{C-F}$).
- **Intramolecular Hydrogen Bonding:** In the free amine, a hydrogen bond can form between the amine N-H and the fluorine atom (N-H...F). This interaction would strongly favor the diequatorial-like arrangement in a twisted-boat or the (eq-F, ax-NH₂) chair conformation where the groups are brought into proximity.
- **Anomeric Effects:** In fluorocyclohexane itself, the equatorial conformer is slightly more stable than the axial one.^[12]^[13] However, the presence of the adjacent amino group significantly alters the electronic landscape.

Computational studies using Density Functional Theory (DFT) and Natural Bond Orbital (NBO) analysis are essential to accurately predict the energies of these conformers and the nature of the stabilizing interactions.^[14]^[15] The equilibrium is likely solvent-dependent, with polar, protic solvents potentially disrupting intramolecular hydrogen bonds while stabilizing the protonated, gauche conformer.

Figure 2: Chair conformational equilibrium for **(1R,2S)-2-fluorocyclohexan-1-amine**.

Synthesis Strategies

The asymmetric synthesis of vicinal fluoroamines is a significant challenge in organic chemistry. While no specific, optimized synthesis for **(1R,2S)-2-fluorocyclohexan-1-amine** is widely published, a plausible and effective route can be designed based on modern synthetic

methodologies for related compounds.[16] A highly effective strategy involves the regioselective and stereoselective hydrofluorination of a protected aziridine precursor.

Figure 3: Proposed synthetic workflow for (1R,2S)-2-fluorocyclohexan-1-amine.



[Click to download full resolution via product page](#)

Figure 3: Proposed synthetic workflow for **(1R,2S)-2-fluorocyclohexan-1-amine**.

Protocol: Asymmetric Synthesis via Aziridine Ring-Opening

This protocol is based on established methods for the hydrofluorination of aziridines.[16]

Step 1: Synthesis of N-Protected Cyclohexene Aziridine

- To a solution of cyclohexene (1.0 eq) in a suitable solvent like acetonitrile, add an N-protected aziridinating agent (e.g., a nosyl- or tosyl-protected hydroxylamine derivative) and a chiral catalyst.
- Stir the reaction at the appropriate temperature (e.g., 0 °C to room temperature) until completion, monitored by TLC.
- Perform an aqueous workup, extract the product with an organic solvent, dry over Na₂SO₄, and purify by column chromatography to yield the chiral N-protected aziridine.

Step 2: Regio- and Stereoselective Hydrofluorination

- Dissolve the N-protected aziridine (1.0 eq) in an anhydrous, non-protic solvent (e.g., dichloromethane) under an inert atmosphere (N₂ or Ar).
- Add a Lewis base catalyst (e.g., a chiral thiourea or a phosphine oxide).

- In a separate, dry plastic vessel, prepare an amine-HF reagent by combining a non-nucleophilic amine (e.g., pyridine or triethylamine) with a fluoride source like benzoyl fluoride. [\[16\]](#)
- Slowly add the amine-HF reagent to the aziridine solution at low temperature (e.g., -78 °C). The reaction proceeds via an S_N2-type ring-opening, with fluoride attacking the less hindered carbon, resulting in the trans addition product. For a cis-aziridine, this yields the desired cis-fluoroamine stereochemistry after rotation around the C-C bond.
- Allow the reaction to warm to room temperature and stir until completion.
- Carefully quench the reaction with a saturated aqueous NaHCO₃ solution. Extract, dry, and purify the product to obtain the N-protected **(1R,2S)-2-fluorocyclohexan-1-amine**.

Step 3: Deprotection of the Amine

- Select a deprotection method appropriate for the chosen protecting group (e.g., for a nosyl group, use a thiol and a base like K₂CO₃; for a Boc group, use trifluoroacetic acid).
- Dissolve the protected fluoroamine in a suitable solvent and add the deprotection reagents.
- After the reaction is complete, perform a workup and purification to yield the final product, **(1R,2S)-2-fluorocyclohexan-1-amine**, which can be isolated as the free base or a stable salt (e.g., hydrochloride).

Chemical Reactivity

The reactivity of the molecule is dominated by the primary amine, but it is significantly modulated by the adjacent fluorine atom.

- **Basicity:** The primary amine is basic and will readily form ammonium salts with acids. However, the powerful electron-withdrawing effect of the vicinal fluorine atom reduces the electron density on the nitrogen, making it a weaker base (lower pK_a) than cyclohexylamine.
- **Nucleophilicity:** As a primary amine, it is a good nucleophile. It will undergo standard reactions such as acylation with acid chlorides or anhydrides to form amides, alkylation with alkyl halides, and reductive amination with aldehydes and ketones.

- **Stability and Elimination:** Vicinal fluoroamines can be susceptible to the elimination of hydrogen fluoride (HF) to form an enamine or imine, especially under basic conditions or at elevated temperatures. The stability of **(1R,2S)-2-fluorocyclohexan-1-amine** is enhanced by the cyclohexane ring's conformational constraints, which may disfavor the anti-periplanar arrangement required for an efficient E2 elimination. However, this potential instability is a key consideration in its handling and use.[\[4\]](#)[\[17\]](#)

Spectroscopic Properties

Spectroscopic analysis provides definitive structural confirmation. The following data are predicted based on established principles of NMR and IR spectroscopy.[\[18\]](#)[\[19\]](#)[\[20\]](#)

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) is the most powerful tool for characterizing this molecule.

¹ H NMR	Predicted δ (ppm)	Multiplicity	Key Couplings (Hz)	Notes
H-1 (CH-N)	2.8 - 3.2	ddd	JH1-H2, JH1-H6ax, JH1-H6eq	Deshielded by the adjacent nitrogen atom.
H-2 (CH-F)	4.5 - 4.9	dddd	² JHF $\approx$ 45-50	Significantly deshielded by fluorine. Large geminal H-F coupling is characteristic.
NH ₂	1.5 - 3.0	br s	-	Chemical shift is concentration and solvent dependent. May exchange with D ₂ O. [18]
Cyclohexyl CH ₂	1.2 - 2.0	m	-	Complex, overlapping multiplets for the remaining 8 ring protons.

¹³ C NMR	Predicted δ (ppm)	Key Couplings (Hz)	Notes
C-1 (CH-N)	50 - 55	$^2\text{JCF} \approx 15\text{-}20$	Shifted downfield by the amine group. Shows a two-bond coupling to fluorine.
C-2 (CH-F)	88 - 95	$^1\text{JCF} \approx 170\text{-}190$	Strongly deshielded by fluorine. Exhibits a very large one-bond C-F coupling.
Cyclohexyl CH ₂	20 - 35	^3JCF , ^4JCF	-

- ¹⁹F NMR: A single resonance is expected, with its chemical shift and coupling to adjacent protons providing further structural confirmation.

Infrared (IR) Spectroscopy

Vibrational Mode	Predicted Frequency (cm ⁻¹)	Intensity	Notes
N-H Stretch (primary amine)	3300 - 3400	Medium	Typically appears as a doublet for the symmetric and asymmetric stretches. [18]
C-H Stretch (sp ³)	2850 - 2960	Strong	Characteristic of the cyclohexane ring.
N-H Bend (scissoring)	1590 - 1650	Medium	Confirms the presence of a primary amine.
C-F Stretch	1050 - 1150	Strong	A strong, characteristic absorption for the carbon-fluorine bond.

Mass Spectrometry

- **Molecular Ion (M^+):** The molecule has an odd number of nitrogen atoms, so its exact mass will result in an odd nominal molecular weight, consistent with the Nitrogen Rule.[\[18\]](#)
- **Fragmentation:** Key fragmentation pathways would include the loss of an amino group, loss of HF, and α -cleavage adjacent to the amine, leading to characteristic fragment ions.

Applications in Drug Development and Medicinal Chemistry

The unique properties of **(1R,2S)-2-fluorocyclohexan-1-amine** make it a valuable building block for drug discovery.

- **Conformational Constraint:** The cyclohexane ring and the defined stereochemistry lock the relative orientation of the fluoro and amino groups. This pre-organization can reduce the entropic penalty of binding to a biological target, potentially increasing binding affinity and selectivity.[\[1\]](#)
- **Modulation of pKa:** The fluorine atom's electron-withdrawing effect lowers the amine's pKa. This is a critical parameter for optimizing drug properties. A lower pKa can reduce off-target effects related to hERG channel binding and can fine-tune the degree of ionization at physiological pH, impacting solubility, cell permeability, and oral absorption.
- **Metabolic Blocking:** The strong C-F bond is resistant to metabolic oxidation by cytochrome P450 enzymes. Placing a fluorine atom at a site that is susceptible to metabolism in a non-fluorinated analogue can significantly increase the drug's half-life and bioavailability.[\[2\]](#)
- **Exploring Novel Interactions:** The polarized C-F bond can engage in favorable non-covalent interactions within a protein binding pocket, including dipole-dipole interactions, hydrogen bonds (as a weak acceptor), and orthogonal multipolar interactions with amide groups.[\[4\]](#)[\[17\]](#)

Conclusion

(1R,2S)-2-fluorocyclohexan-1-amine is a sophisticated chemical building block whose properties are dictated by a subtle balance of stereochemistry, conformational preferences, and electronic effects. Its synthesis requires stereocontrolled methods, and its reactivity is that of a

primary amine modulated by a powerful vicinal electron-withdrawing group. A thorough understanding of its conformational landscape and spectroscopic signatures is essential for its unambiguous identification and application. For medicinal chemists, this molecule offers a powerful tool to introduce conformational rigidity, tune basicity, block metabolic pathways, and explore novel binding interactions, making it a highly valuable component in the design of next-generation therapeutics.

References

- Belyakov, A. V., Baskakov, A. A., Ivanov, A. D., Garabadzhiu, A. V., & Arnason, I. (2013). Conformational preferences of fluorocyclohexane and 1-fluoro-1-silacyclohexane molecules: Ab initio study and NBO analysis. *Structural Chemistry*, 24(5), 1533–1543. [[Link](#)]
- Belyakov, A., Baskakov, A., et al. (2013). Conformational preferences of fluorocyclohexane and 1-fluoro-1-silacyclohexane molecules: ab initio study and NBO analysis. *Semantic Scholar*. [[Link](#)]
- Carneiro, M. G., et al. (2022). Difluorinated Cyclohexanes: Energetics and Intra- and Intermolecular Interactions. *ChemistryOpen*. [[Link](#)]
- Jeschke, R., et al. (2017). Fluorinated cyclohexanes: Synthesis of amine building blocks of the all-cis 2,3,5,6-tetrafluorocyclohexylamine motif. *Beilstein Journal of Organic Chemistry*. [[Link](#)]
- PubChem. (1R,2S)-2-Fluorocyclopropan-1-amine. National Center for Biotechnology Information. [[Link](#)]
- Google Patents. (2013). Preparation method for (1R, 2S)
- Jeschke, R., et al. (2017). Fluorinated cyclohexanes: Synthesis of amine building blocks of the all-cis 2,3,5,6-tetrafluorocyclohexylamine motif. *ResearchGate*. [[Link](#)]
- PubChem. trans-2-Fluorocyclohexan-1-amine hydrochloride. National Center for Biotechnology Information. [[Link](#)]
- Al-Ostoot, F. H., et al. (2022). Recent progress in therapeutic applications of fluorinated five-membered heterocycles and their benzo-fused systems. *RSC Medicinal Chemistry*. [[Link](#)]

- Modha, S. (2023). Fluorine in drug discovery: Role, design and case studies. World Journal of Pharmaceutical Research. [\[Link\]](#)
- Honorato, S. B., et al. (2014). Conformational analysis of 2,2-difluoroethylamine hydrochloride: double gauche effect. Beilstein Journal of Organic Chemistry. [\[Link\]](#)
- Honorato, S. B., et al. (2014). Conformational analysis of 2,2-difluoroethylamine hydrochloride: Double gauche effect. ResearchGate. [\[Link\]](#)
- J&K Scientific. rel-((1R,2R)-2-Fluorocyclohexan-1-amine hydrochloride). [\[Link\]](#)
- Mondal, R., et al. (2021). Some examples of experimentally reported fluorinated cyclohexanes. ResearchGate. [\[Link\]](#)
- SlideShare. (2016). Stereochemistry. [\[Link\]](#)
- Zhang, Y., et al. (2016). Application of Fluorine in Drug Design During 2010-2015 Years: A Mini-Review. Current Topics in Medicinal Chemistry. [\[Link\]](#)
- Banerjee, S., & Vanka, K. (2018). Recyclable Organocatalysts for a One-Pot Asymmetric Synthesis of 2-Fluorocyclohexanols Bearing Six Contiguous Stereocenters. ResearchGate. [\[Link\]](#)
- Gholipour, S., & Ghorbani-Choghamarani, A. (2022). Recent Advances in Vicinal Fluoroalcoholation of Olefins. Chemical Review and Letters. [\[Link\]](#)
- Christian, S. D., et al. (1980). Conformation and vibrational spectroscopic study of fluorocyclohexane. Acta Chemica Scandinavica. [\[Link\]](#)
- Ghorai, M. K., et al. (2024). Defluorinative Cyclization of Enamides with Fluoroalkyl Halides Through Two Vicinal C(sp³) F Bonds Functionalization. Advanced Science. [\[Link\]](#)
- Wang, J., et al. (2015). Recent advances in green fluorine chemistry. RSC Advances. [\[Link\]](#)
- ResearchGate. (2018). One-pot synthesis of 6-fluorocyclohex-2-en-1-ones. [\[Link\]](#)
- Chemistry LibreTexts. (2021). Spectroscopy of Amines. [\[Link\]](#)

- Clark, J. (2023). Stereochemistry of Organic Compounds and Pharmaceuticals. Thompson Rivers University. [\[Link\]](#)
- University of Calgary. (2020). Stereochemistry. [\[Link\]](#)
- Ndjawa, G. O., et al. (2023). Ab-initio and density functional theory (DFT) computational study of the effect of fluorine on the electronic, optical, thermody. ResearchGate. [\[Link\]](#)
- Silverstein, R. M., et al. (2011). Chem 117 Reference Spectra. [\[Link\]](#)
- San Jose State University. Stereochemistry: an introduction. [\[Link\]](#)
- Horwitz, M. A., et al. (2019). Hydrogen Bonding Phase-Transfer Catalysis with Potassium Fluoride: Enantioselective Synthesis of β -Fluoroamines. Journal of the American Chemical Society. [\[Link\]](#)
- Organic Chemistry Portal. 1,2-Fluoroamine synthesis by fluorination or substitution. [\[Link\]](#)
- Uttarakhand Open University. STEREOCHEMISTRY. [\[Link\]](#)
- Reich, H. J. NMR Spectroscopy – ^1H NMR Chemical Shifts. ACS Division of Organic Chemistry. [\[Link\]](#)
- Man, P. ^6Li -NMR Spectroscopy. [\[Link\]](#)
- A-Level Chemistry. (n.d.). compared using ^{13}C nmr spectroscopy. [\[Link\]](#)
- Carneiro, M. G., et al. (2023). Conformational impact of structural modifications in 2-fluorocyclohexanone. ResearchGate. [\[Link\]](#)
- OpenStax. (2016). Conformations of Cycloalkanes. Organic Chemistry. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. benchchem.com \[benchchem.com\]](#)
- [2. pharmacyjournal.org \[pharmacyjournal.org\]](#)
- [3. eurekaselect.com \[eurekaselect.com\]](#)
- [4. Fluorinated cyclohexanes: Synthesis of amine building blocks of the all-cis 2,3,5,6-tetrafluorocyclohexylamine motif - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](#)
- [6. csw.uobaghdad.edu.iq \[csw.uobaghdad.edu.iq\]](#)
- [7. 8.3 Stereochemistry of Organic Compounds and Pharmaceuticals – Chemical Bonding and Organic Chemistry \[openintrochemistry.pressbooks.tru.ca\]](#)
- [8. trans-2-Fluorocyclohexan-1-amine hydrochloride | C12H26Cl2F2N2 | CID 176471980 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. 4.4 Conformations of Cycloalkanes - Organic Chemistry | OpenStax \[openstax.org\]](#)
- [10. BJOC - Conformational analysis of 2,2-difluoroethylamine hydrochloride: double gauche effect \[beilstein-journals.org\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Difluorinated Cyclohexanes: Energetics and Intra- and Intermolecular Interactions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. semanticscholar.org \[semanticscholar.org\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. 1,2-Fluoroamine synthesis by fluorination or substitution \[organic-chemistry.org\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. chem.libretexts.org \[chem.libretexts.org\]](#)
- [19. ekwan.github.io \[ekwan.github.io\]](#)
- [20. pascal-man.com \[pascal-man.com\]](#)
- To cite this document: BenchChem. [Chemical properties of (1R,2S)-2-fluorocyclohexan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12281017/docs#chemical-properties-of-1r-2s-2-fluorocyclohexan-1-amine\]](https://www.benchchem.com/product/b12281017/docs#chemical-properties-of-1r-2s-2-fluorocyclohexan-1-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)